

Commercial Availability and Technical Guide for Nitrocyclohexane

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Compound of Interest

Compound Name: **Nitrocyclohexane**

Cat. No.: **B1678964**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, synthesis, and key applications of **nitrocyclohexane**. The information is tailored for professionals in research and development, with a focus on providing practical data and experimental context.

Commercial Availability and Suppliers

Nitrocyclohexane is available from a variety of chemical suppliers, catering to research and development as well as bulk manufacturing needs. Purity levels and available quantities vary by supplier, and pricing is subject to change. The following table summarizes currently available information from several prominent suppliers.

Supplier	Product Name/Number	Purity	Available Quantities	Price (USD/EUR)
TCI America	Nitrocyclohexane (N0187)[1]	>95.0% (GC)[1]	5 g[2][3], 25 g[4]	\$164.00 (5g)[2], Check website for 25g price
Sigma-Aldrich	Nitrocyclohexane (Aldrich-N16606)	97%	Discontinued	Not Applicable
Fisher Scientific	Nitrocyclohexane 95.0+%, TCI America™	>95.0%	5 g, 25 g	\$164.00 (5g), \$767.98 (25g)[2][5]
TargetMol	Nitrocyclohexane (T20405)	>98% (or refer to CoA)	5 mg	\$85.00 / €80.00[6][7]
MedKoo Biosciences	Nitrocyclohexane (591925)	>98% (or refer to CoA)	5 g	\$300.00
Key Organics	nitrocyclohexane (AS-48042)	>95%	1 g, 5 g, 25 g	£118.00 (1g), £262.00 (5g), £694.00 (25g)[8]
Cenmed	Nitrocyclohexane (C062B-071697)	Not specified	25 g	Check website for price[9]
CookeChem	Nitrocyclohexane (A6358512)	>95.0%(GC)	Inquire for pack sizes	Inquire for price[10]
Shanghai Huici Pharmaceutical	NITROCYCLOHEXANE	99%	1 g (min), up to 50 kg/month	Inquire for price[11]
AChemBlock	nitrocyclohexane (X212381)	97%	5 g, 25 g	\$295 (5g), \$1,180 (25g)[12]

Synthesis of Nitrocyclohexane

The primary industrial method for synthesizing **nitrocyclohexane** is through the nitration of cyclohexane. Several methods have been described, with variations in nitrating agents, reaction conditions, and the use of catalysts.

Gas-Phase Nitration of Cyclohexane with NO_x

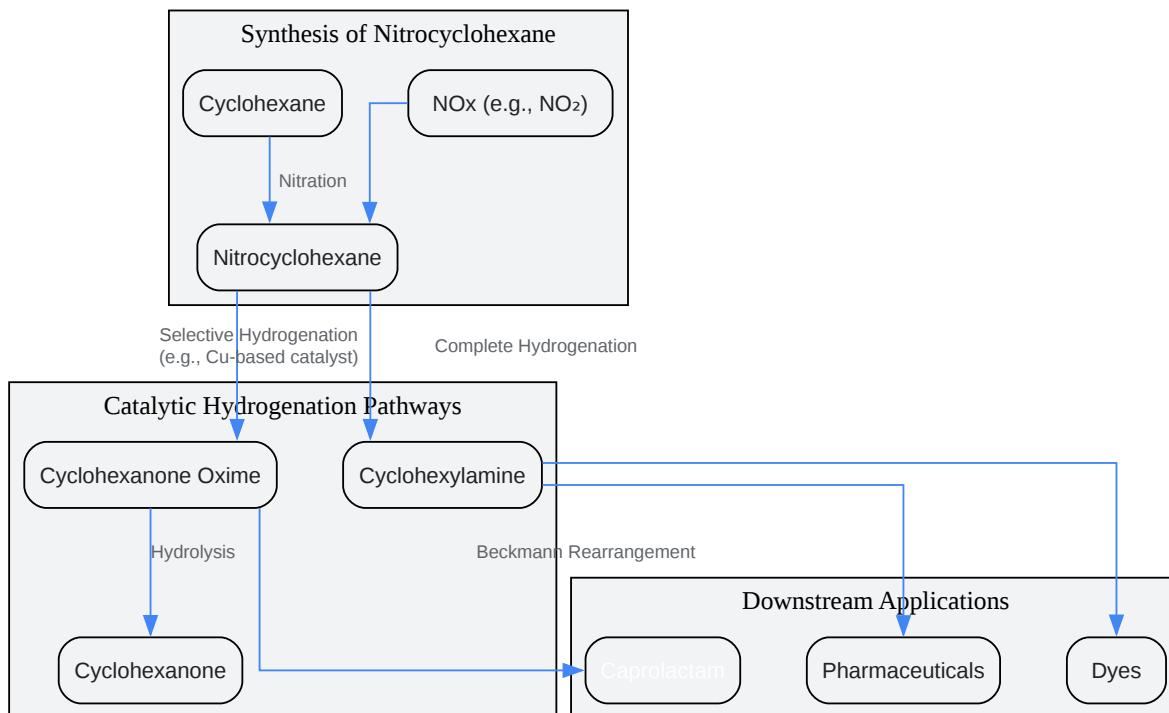
A patented method describes the gas-phase nitration of cyclohexane using nitrogen oxides (NO_x, where x = 1.5-2.5) under a nitrogen atmosphere. This approach is presented as an environmentally friendly, "green" nitration route that can simplify the process and reduce costs compared to traditional mixed-acid nitration.

Experimental Protocol:

- Reactants: Cyclohexane and NO_x (can be N₂O₃, NO₂, N₂O₄, or N₂O₅).
- Atmosphere: Nitrogen protection.
- Temperature: The reaction can be conducted between 80 and 500°C, with a preferable range of 220 to 330°C.
- Reaction Time: Can vary from 0.01 to 100 hours, with a preferred duration of 1 to 5 hours.
- Catalyst (Optional): The reaction can proceed without a catalyst, or with the addition of alumina, silica, silica gel, or molecular sieves to potentially enhance the reaction.

Chemical Applications and Experimental Workflows

Nitrocyclohexane is a valuable intermediate in organic synthesis, primarily for the production of caprolactam (a precursor to Nylon-6), cyclohexanone oxime, and other value-added products. A key transformation is the catalytic hydrogenation of **nitrocyclohexane**.



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Caption: Synthesis and key transformations of **nitrocyclohexane**.

Selective Hydrogenation to Cyclohexanone Oxime

The selective hydrogenation of **nitrocyclohexane** to cyclohexanone oxime is a critical step in some industrial processes for producing caprolactam.

Experimental Protocol Example:

- Catalyst: A copper-based catalyst, such as a Cu12Ag17(SR)12(PPh3)4 cluster, has been reported for high selectivity.

- Reactants: **Nitrocyclohexane** in a suitable solvent (e.g., methanol).
- Conditions: The reaction is typically carried out in a stainless-steel autoclave under hydrogen pressure (e.g., 3 MPa) and elevated temperature (e.g., 100°C).
- Monitoring: The reaction progress can be monitored by techniques such as gas chromatography (GC).

Biological and Pharmacological Relevance

While **nitrocyclohexane** itself is primarily an industrial chemical, its derivatives have been explored for their potential biological activities. The nitro group is a key pharmacophore in several approved drugs and is known to undergo bioreductive activation in biological systems.

Antimicrobial and Anticancer Potential of Nitro-Derivatives

The general mechanism of action for many nitroaromatic compounds involves the enzymatic reduction of the nitro group, particularly in hypoxic environments, to form cytotoxic reactive nitrogen species. These reactive species can damage cellular macromolecules like DNA and proteins, leading to cell death. This principle has been applied in the development of antimicrobial and anticancer agents.

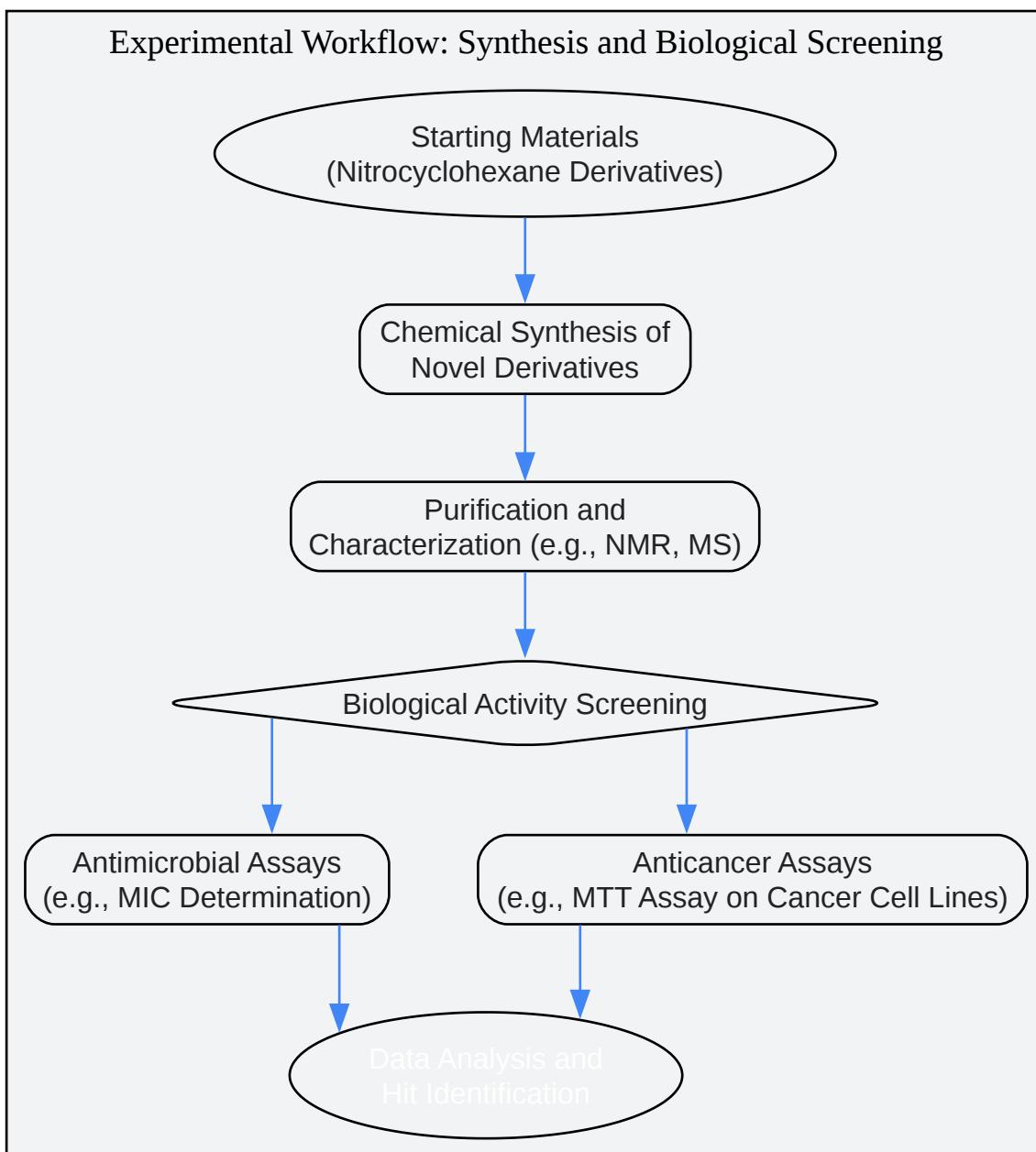
Experimental Protocol for Synthesis of a **Nitrocyclohexane** Derivative (2-[2-(3-nitrophenyl)hydrazono]cyclohexane-1,3-dione):

- Diazonium Salt Formation:
 - Dissolve 3-nitroaniline (10 mmol) in a hydrochloric acid solution.
 - Prepare an aqueous solution of sodium nitrite (10 mmol).
 - Cool both solutions to 0-5°C in an ice bath.
 - Slowly add the sodium nitrite solution to the 3-nitroaniline solution with constant stirring, maintaining the temperature between 0-5°C.
 - Stir for 1 hour to complete the formation of the diazonium salt.

- Coupling Reaction:
 - In a separate beaker, dissolve cyclohexane-1,3-dione (10 mmol) in ethanol.
 - Add the ethanolic solution of cyclohexane-1,3-dione to the diazonium salt solution with continuous stirring at 0-5°C.
 - Continue stirring the reaction mixture in the ice bath for 4 hours.
- Product Isolation and Purification:
 - Collect the resulting solid product by filtration.
 - Wash the solid with cold water and then dry it.
 - The crude product can be purified by recrystallization from ethanol.

Involvement in Signaling Pathways

Currently, there is no direct evidence in the scientific literature linking **nitrocyclohexane** to specific biological signaling pathways. However, related nitro-containing lipids, such as nitro-fatty acids, are known to modulate inflammatory signaling pathways. These molecules can act as electrophiles and modify cysteine residues on key signaling proteins, such as Keap1, which leads to the activation of the Nrf2 antioxidant response pathway. They have also been shown to inhibit the pro-inflammatory NF-κB signaling pathway. While these pathways are not directly implicated for **nitrocyclohexane**, they represent potential areas of investigation for its derivatives.



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Caption: A logical workflow for the synthesis and screening of **nitrocyclohexane** derivatives.

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